

3-Methyl-1,4-pentadiene CAS number 1115-08-8 properties

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Compound of Interest

Compound Name: 3-Methyl-1,4-pentadiene

Cat. No.: B074747

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An In-depth Technical Guide to **3-Methyl-1,4-pentadiene** (CAS: 1115-08-8)

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Methyl-1,4-pentadiene**, intended for researchers, scientists, and professionals in drug development and organic synthesis.

Chemical Identity

3-Methyl-1,4-pentadiene is an organic compound belonging to the class of acyclic alkenes.^[1] It is a colorless and highly flammable liquid with a strong odor.^{[1][2]} Its chemical structure and identifiers are crucial for its unambiguous identification in research and regulatory contexts.

Identifier	Value	Source
CAS Number	1115-08-8	[3]
Molecular Formula	C6H10	[4]
Molecular Weight	82.14 g/mol	[3]
Linear Formula	CH2=CHCH(CH3)CH=CH2	[3]
IUPAC Name	3-methylpenta-1,4-diene	[5]
SMILES String	CC(C=C)C=C	[3]
InChI Key	IKQUUYYDRTYXAP- UHFFFAOYSA-N	[3]
EC Number	214-221-7	[3]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **3-Methyl-1,4-pentadiene**. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Unit	Conditions	Source
Boiling Point	55	°C	(lit.)	[4]
Density	0.673	g/mL	at 25 °C (lit.)	[4]
Refractive Index	1.397	n _{20/D}	(lit.)	[4]
Flash Point	< -30 / -34	°F / °C	(closed cup)	[3][4]
Vapor Pressure	5.11	psi	at 20 °C	[3]
Melting Point	-94.9	°C	(estimate)	[1]
logP _{oct/wat}	1.994	Crippen Calculated	[6]	
Ionization Energy	9.40 ± 0.05	eV	[6]	
Storage Temperature	2-8	°C	[3]	

Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **3-Methyl-1,4-pentadiene**. While specific spectra are available through dedicated databases, general information is provided below.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectra are available for this compound, providing detailed information about its hydrogen and carbon framework.[7]
- Infrared (IR) Spectroscopy: The IR spectrum reveals the presence of characteristic functional groups, particularly the C=C and C-H bonds of the alkene moieties.[8]
- Mass Spectrometry (MS): Mass spectral data can be used to determine the molecular weight and fragmentation pattern of the molecule.[8]

Safety and Handling

3-Methyl-1,4-pentadiene is a hazardous substance and requires careful handling.[1]

- Hazards: It is a highly flammable liquid and vapor (Flam. Liq. 2) and causes skin irritation.[3]
[9] The signal word for this chemical is "Danger".[3]
- Precautionary Measures: Keep away from heat, sparks, open flames, and hot surfaces.[10]
Use explosion-proof electrical equipment and non-sparking tools.[10] Wear protective gloves, eye protection, and face protection.[3][10] Store in a well-ventilated place and keep cool.[10]
- First Aid: In case of skin contact, rinse with water. If irritation occurs, seek medical attention.
[10] In case of fire, use appropriate extinguishing media.[10]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **3-Methyl-1,4-pentadiene** are not readily available in the public domain. However, the following are standard methodologies that would be employed for such a substance.

Determination of Boiling Point

The boiling point of a volatile liquid like **3-Methyl-1,4-pentadiene** is typically determined by distillation.

Apparatus: A standard distillation apparatus including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.

Procedure:

- The liquid is placed in the round-bottom flask with boiling chips.
- The apparatus is assembled, and the liquid is heated gently.
- The temperature at which the liquid boils and the vapor condenses and collects in the receiving flask is recorded as the boiling point. The atmospheric pressure should also be recorded.

Determination of Density

The density can be determined using a pycnometer or a digital density meter.

Apparatus: A pycnometer of a known volume, and an analytical balance.

Procedure:

- The empty pycnometer is weighed.
- It is then filled with the sample liquid, ensuring no air bubbles are present, and weighed again. The temperature is recorded.
- The weight of the liquid is determined by subtraction.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is measured using a refractometer.

Apparatus: An Abbe refractometer.

Procedure:

- A few drops of the liquid are placed on the prism of the refractometer.
- The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into focus on the crosshairs.
- The refractive index is read from the scale. The temperature is controlled and recorded, typically at 20°C.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: A small amount of **3-Methyl-1,4-pentadiene** is dissolved in a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- Instrumentation: A standard NMR spectrometer (e.g., 300 or 500 MHz) is used.

- Data Acquisition: ^1H and ^{13}C NMR spectra are acquired according to standard instrument parameters.

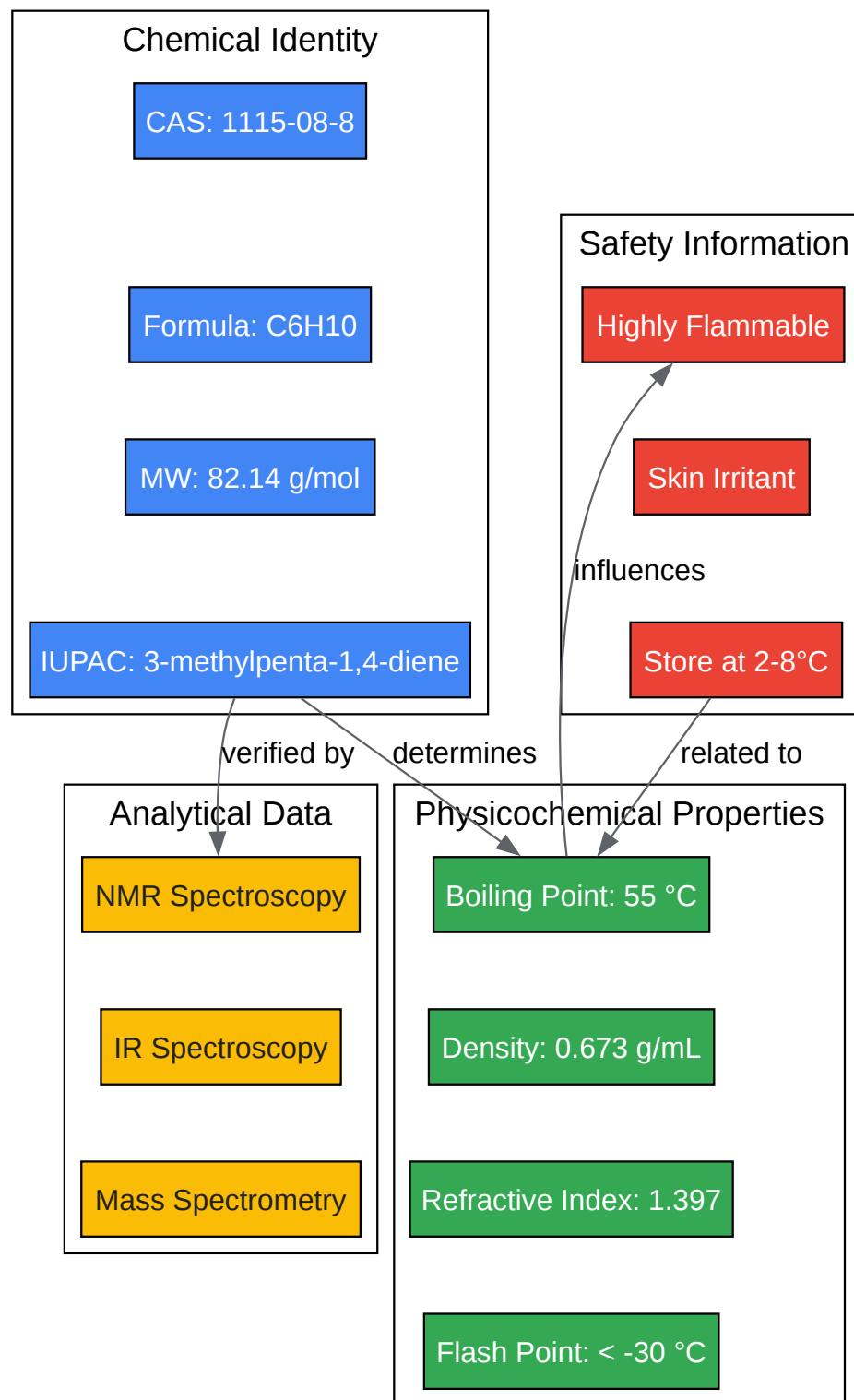
Infrared (IR) Spectroscopy:

- Sample Preparation: For a volatile liquid, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer is used.
- Data Acquisition: The spectrum is recorded over the standard mid-IR range (e.g., 4000-400 cm^{-1}).

Logical Relationships of Properties

The following diagram illustrates the interconnectedness of the various properties and information related to **3-Methyl-1,4-pentadiene**.

Properties of 3-Methyl-1,4-pentadiene (CAS 1115-08-8)

[Click to download full resolution via product page](#)Caption: Logical relationships of **3-Methyl-1,4-pentadiene** properties.

Applications

3-Methyl-1,4-pentadiene is primarily used as an intermediate in the synthesis of various organic compounds.^[1]^[2] Its reactivity makes it a valuable starting material for the production of polymers, resins, and pharmaceuticals.^[2]

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